

Molecular structure and formula of 4'-Piperidinoacetophenone

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Compound of Interest

Compound Name: 4'-Piperidinoacetophenone

Cat. No.: B085414

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An In-depth Technical Guide to **4'-Piperidinoacetophenone**

Introduction

4'-Piperidinoacetophenone is an organic chemical compound featuring a molecular structure that incorporates both an acetophenone core and a piperidine ring. This unique combination of functional groups makes it a subject of interest in medicinal chemistry and a versatile intermediate in organic synthesis. It is recognized for its role as a building block in the creation of more complex molecules, including various pharmacologically active agents. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis, characterization, and known applications, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Physicochemical Properties

The structure of **4'-Piperidinoacetophenone** consists of an acetophenone molecule where the hydrogen atom at the para-position (position 4) of the phenyl ring is substituted by a piperidin-1-yl group.

Chemical Identifiers

The compound is uniquely identified by several standard chemical nomenclature and database systems.

Identifier	Value
Molecular Formula	C ₁₃ H ₁₇ NO[1][2][3][4][5]
Molecular Weight	203.28 g/mol [1][2][3][4][5]
CAS Number	10342-85-5[1][2][3][4]
IUPAC Name	1-(4-piperidin-1-ylphenyl)ethanone[4]
Synonyms	1-[4-(1-Piperidiny)]phenyl]ethanone, p-(1-Piperidino)acetophenone, N-(4-acetylphenyl)piperidine[2][4][6]
SMILES	<chem>CC(=O)c1ccc(cc1)N2CCCCC2</chem> [2][4]
InChI	1S/C13H17NO/c1-11(15)12-5-7-13(8-6-12)14-9-3-2-4-10-14/h5-8H,2-4,9-10H2,1H3[2][5]
InChIKey	JCMZZYSPSGHBNM-UHFFFAOYSA-N[2][4][5]

Physicochemical Data

The physical and chemical properties of **4'-Piperidinoacetophenone** are summarized below.

Property	Value
Appearance	Off-white to light yellow solid; yellow flakes[1][6]
Melting Point	85-87 °C[1][2][3][4][5][6]
Boiling Point	341.6°C (rough estimate)[1][6]
Density	1.0156 g/cm ³ (rough estimate)[1][6]
pKa	3.59 ± 0.20 (Predicted)[1][6]
Storage Temperature	2-8°C[1][6]

Synthesis and Characterization

The synthesis of **4'-Piperidinoacetophenone** is typically achieved through nucleophilic aromatic substitution, where a leaving group on the 4-position of an acetophenone derivative is

displaced by piperidine.

Experimental Protocol: Synthesis

A common and effective method for synthesizing **4'-Piperidinoacetophenone** is the reaction of 4'-fluoroacetophenone with piperidine.

Materials:

- 4'-Fluoroacetophenone
- Piperidine (excess, ~2-3 equivalents)
- Potassium carbonate (K_2CO_3) as a base
- Dimethyl sulfoxide (DMSO) as the solvent
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4'-fluoroacetophenone, potassium carbonate, and DMSO.
- **Addition of Reactant:** Add piperidine to the mixture.
- **Heating:** Heat the reaction mixture to 80-100°C and stir for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it into water.
- **Extraction:** Extract the aqueous mixture with diethyl ether (3x).

- Washing: Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude product by column chromatography on silica gel or by recrystallization to yield pure **4'-Piperidinoacetophenone**.

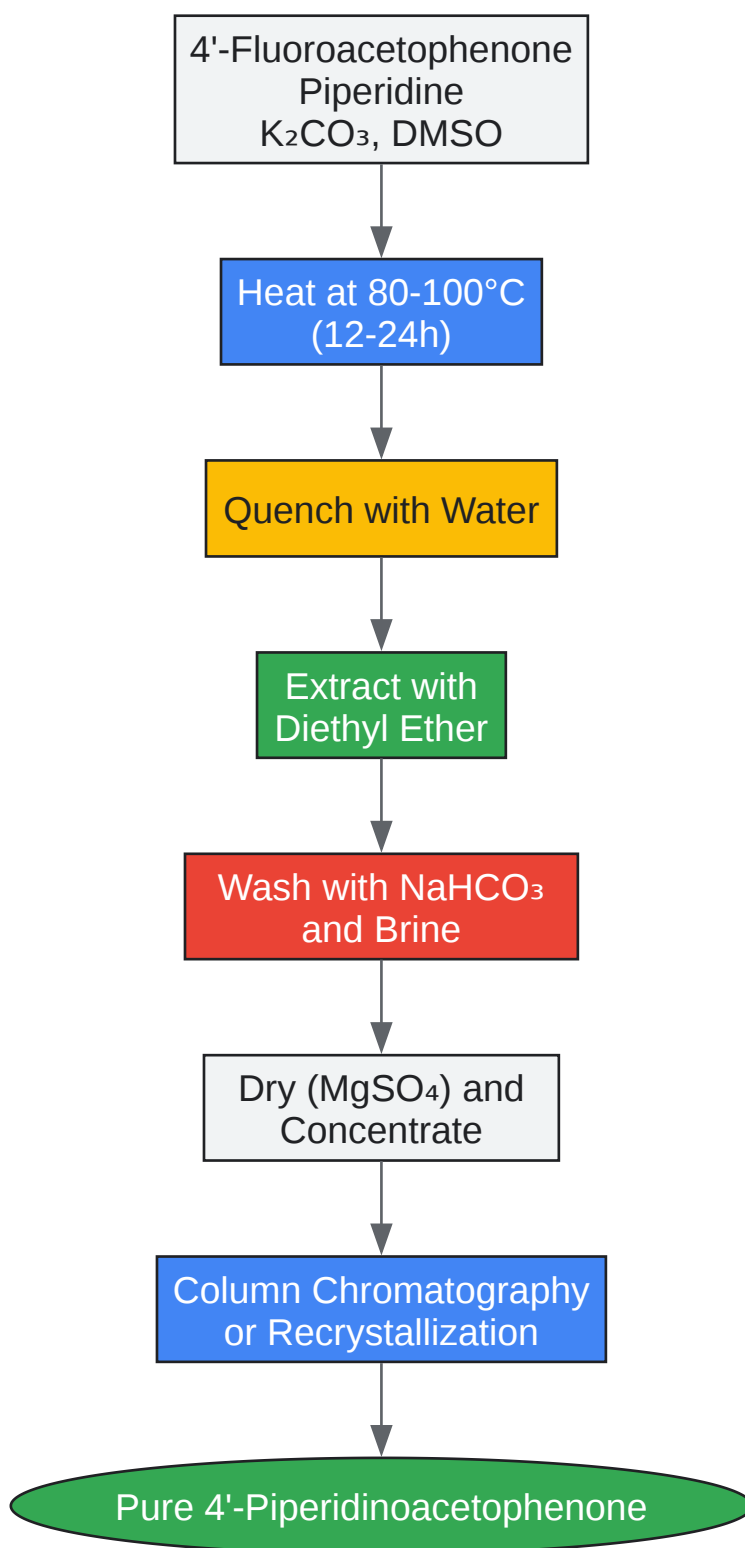


Diagram 1: Synthesis Workflow of 4'-Piperidinoacetophenone

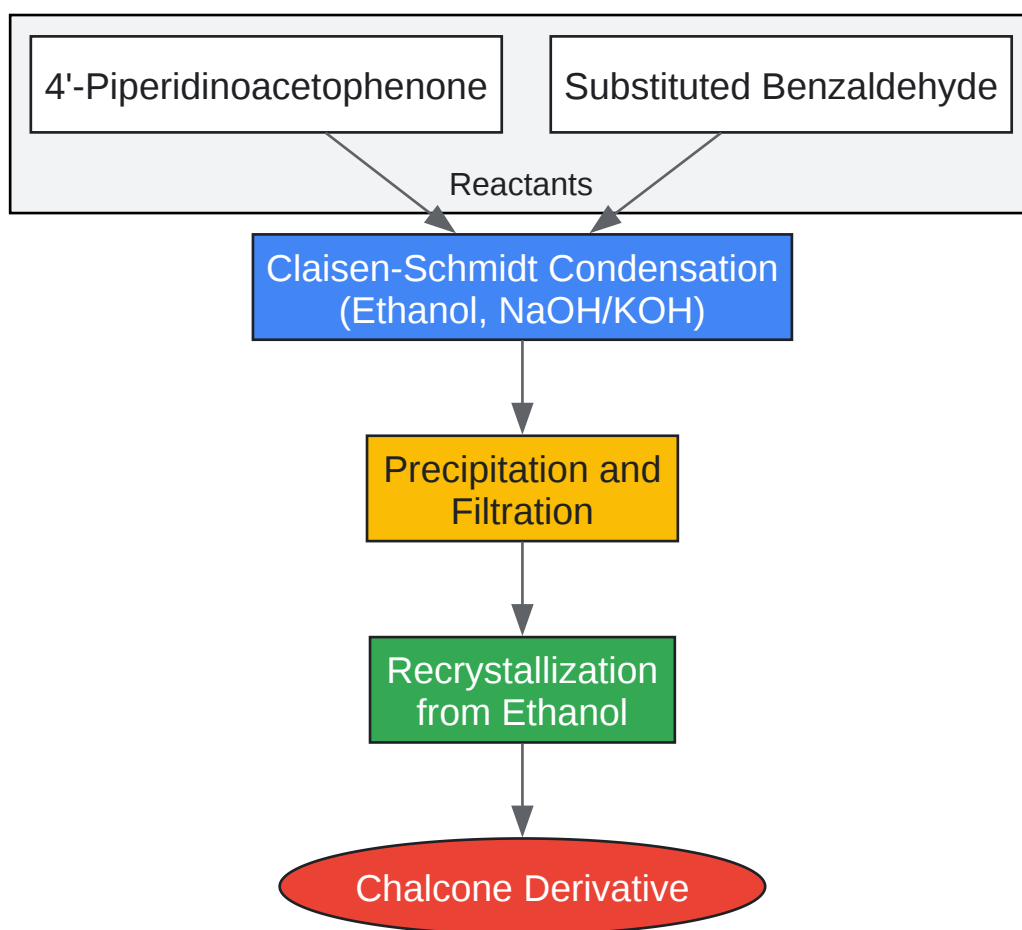


Diagram 2: Workflow for Chalcone Synthesis

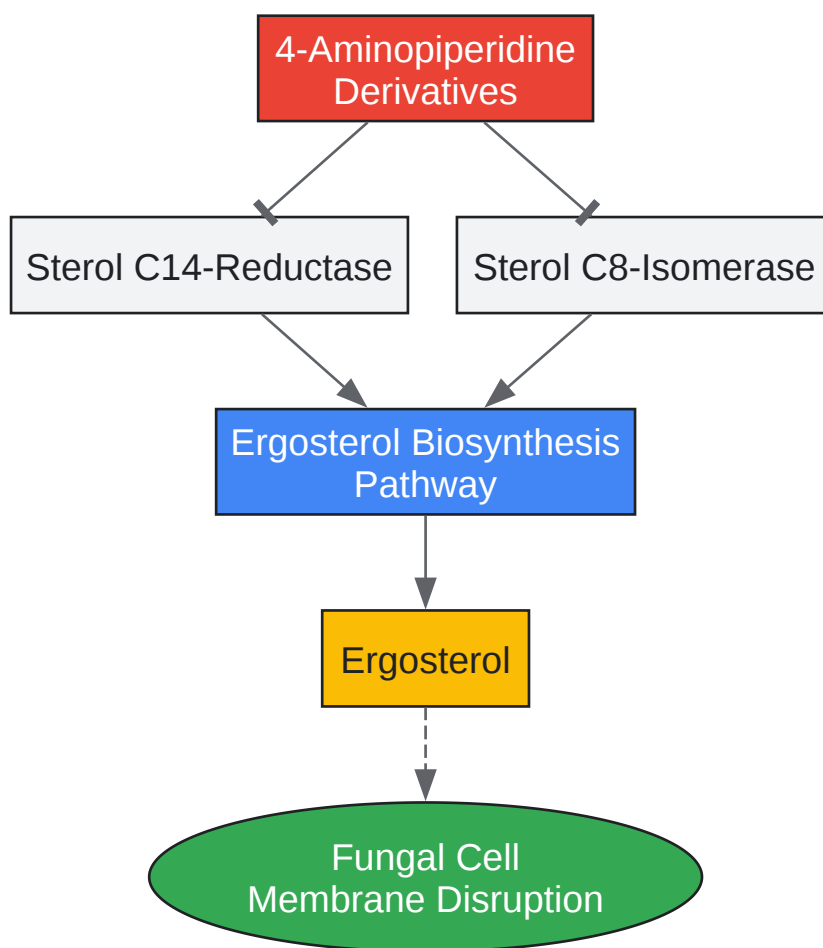


Diagram 3: Logical Pathway of Ergosterol Biosynthesis Inhibition

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References

- 1. 4'-PIPERIDINOACETOPHENONE CAS#: 10342-85-5 [m.chemicalbook.com]
- 2. 4 -Piperidinoacetophenone 97 10342-85-5 [sigmaaldrich.com]
- 3. 4'-PIPERIDINOACETOPHENONE | 10342-85-5 [chemicalbook.com]
- 4. jk-sci.com [jk-sci.com]

- 5. spectrabase.com [spectrabase.com]
- 6. 4'-PIPERIDINOACETOPHENONE Three Chongqing Chemdad Co. , Ltd [chemdad.com]
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